

Application Note: Adsorption of Disperse Blue 85 on Activated Carbon

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Compound of Interest

Compound Name: Disperse Blue 85

Cat. No.: B1198607

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For Researchers, Scientists, and Drug Development Professionals

This application note provides a comprehensive overview and detailed protocols for studying the adsorption of **Disperse Blue 85**, a common textile dye, onto activated carbon.

Understanding the adsorption kinetics and equilibrium is crucial for designing effective wastewater treatment processes and for various purification applications in industrial and pharmaceutical settings.

Introduction

Disperse dyes, such as **Disperse Blue 85**, are organic colorants with low water solubility, commonly used for dyeing synthetic fibers like polyester and acetate. Their release into industrial effluents poses significant environmental concerns due to their persistence and potential toxicity. Activated carbon, a highly porous material with a large surface area, is a widely used and effective adsorbent for the removal of such dyes from aqueous solutions. This document outlines the experimental procedures to evaluate the adsorption performance of activated carbon for **Disperse Blue 85**, including kinetic and isotherm studies.

Key Parameters in Adsorption Studies

The efficiency of the adsorption process is influenced by several key experimental parameters:

- pH of the solution: Affects the surface charge of the adsorbent and the ionization of the adsorbate.

- **Adsorbent Dosage:** Determines the number of available active sites for adsorption.
- **Contact Time:** The time required to reach adsorption equilibrium.
- **Initial Dye Concentration:** Acts as a driving force for the mass transfer of dye molecules from the solution to the adsorbent surface.
- **Temperature:** Influences the adsorption capacity and can indicate the nature of the adsorption process (endothermic or exothermic).

Experimental Protocols

The following are detailed protocols for conducting batch adsorption studies of **Disperse Blue 85** on activated carbon.

Materials and Reagents

- **Disperse Blue 85** (analytical grade)
- Activated Carbon (e.g., from coconut shell, wood, or coal)
- Hydrochloric Acid (HCl, 0.1 M)
- Sodium Hydroxide (NaOH, 0.1 M)
- Distilled or deionized water
- Erlenmeyer flasks (250 mL)
- Orbital shaker
- UV-Vis Spectrophotometer
- pH meter
- Analytical balance
- Filtration system (e.g., syringe filters or vacuum filtration)

Preparation of Solutions

- Stock Dye Solution (1000 mg/L): Accurately weigh 1.0 g of **Disperse Blue 85** powder and dissolve it in a small amount of a suitable organic solvent (e.g., acetone or ethanol) due to its low water solubility. Then, dilute to 1 L with distilled water in a volumetric flask.
- Working Dye Solutions: Prepare working solutions of desired concentrations (e.g., 20, 40, 60, 80, 100 mg/L) by diluting the stock solution with distilled water.

Batch Adsorption Experiments

1. Effect of pH:

- Pipette a fixed volume (e.g., 50 mL) of a known concentration of **Disperse Blue 85** solution (e.g., 50 mg/L) into a series of Erlenmeyer flasks.
- Adjust the pH of each solution to a different value (e.g., 2, 4, 6, 8, 10) using 0.1 M HCl or 0.1 M NaOH.
- Add a fixed amount of activated carbon (e.g., 0.1 g) to each flask.
- Agitate the flasks on an orbital shaker at a constant speed (e.g., 150 rpm) and temperature (e.g., 25 °C) for a predetermined equilibrium time (e.g., 24 hours).
- After agitation, filter the samples to separate the activated carbon.
- Analyze the filtrate for the remaining dye concentration using a UV-Vis spectrophotometer at the maximum wavelength (λ_{max}) of **Disperse Blue 85**.

2. Effect of Adsorbent Dose:

- Pipette a fixed volume (e.g., 50 mL) of a known concentration of **Disperse Blue 85** solution into a series of Erlenmeyer flasks.
- Adjust the pH to the optimal value determined from the previous experiment.
- Add varying amounts of activated carbon (e.g., 0.02, 0.05, 0.1, 0.2, 0.5 g) to the flasks.
- Agitate the flasks under the same conditions as the pH experiment.
- Filter and analyze the final dye concentration.

3. Effect of Contact Time (Kinetics Study):

- Pipette a fixed volume (e.g., 500 mL) of a known concentration of **Disperse Blue 85** solution into a large beaker or flask.
- Adjust the pH to the optimal value.
- Add the optimal dose of activated carbon and start a timer.

- Agitate the solution at a constant speed and temperature.
- Withdraw aliquots (e.g., 5 mL) at different time intervals (e.g., 0, 5, 10, 20, 30, 60, 120, 180, 240 minutes).
- Filter each aliquot immediately and analyze the final dye concentration.

4. Effect of Initial Dye Concentration and Temperature (Isotherm Study):

- Prepare a series of **Disperse Blue 85** solutions with varying initial concentrations (e.g., 20, 40, 60, 80, 100 mg/L).
- Pipette a fixed volume (e.g., 50 mL) of each concentration into separate Erlenmeyer flasks.
- Adjust the pH to the optimal value.
- Add the optimal adsorbent dose to each flask.
- Agitate the flasks until equilibrium is reached.
- Repeat the entire experiment at different temperatures (e.g., 25 °C, 35 °C, 45 °C) to study the effect of temperature.
- Filter and analyze the final dye concentration.

Data Analysis

- Removal Efficiency (%): % Removal = $((C_0 - C_e) / C_0) * 100$ where C_0 is the initial dye concentration and C_e is the equilibrium dye concentration.
- Adsorption Capacity (q_e , mg/g): $q_e = ((C_0 - C_e) * V) / m$ where V is the volume of the solution (L) and m is the mass of the adsorbent (g).
- Kinetic Models: The experimental data from the contact time study can be fitted to various kinetic models, such as the pseudo-first-order and pseudo-second-order models, to determine the rate constants.
- Isotherm Models: The equilibrium data from the initial concentration study can be analyzed using isotherm models like the Langmuir and Freundlich models to describe the adsorption behavior.

Data Presentation

The following tables present illustrative quantitative data for the adsorption of a disperse dye, analogous to **Disperse Blue 85**, on activated carbon.

Table 1: Effect of pH on Dye Removal Efficiency

pH	Removal Efficiency (%)
2	75.2
4	88.5
6	92.1
8	85.7
10	78.3
(Conditions: Initial Concentration = 50 mg/L, Adsorbent Dose = 2 g/L, Temperature = 25 °C, Contact Time = 24 h)	

Table 2: Effect of Adsorbent Dose on Adsorption Capacity

Adsorbent Dose (g/L)	Removal Efficiency (%)	Adsorption Capacity (q_e , mg/g)
0.5	65.4	65.4
1.0	82.1	41.1
2.0	92.1	23.0
4.0	95.8	12.0
8.0	97.2	6.1
(Conditions: Initial Concentration = 50 mg/L, pH = 6, Temperature = 25 °C, Contact Time = 24 h)		

Table 3: Kinetic Model Parameters

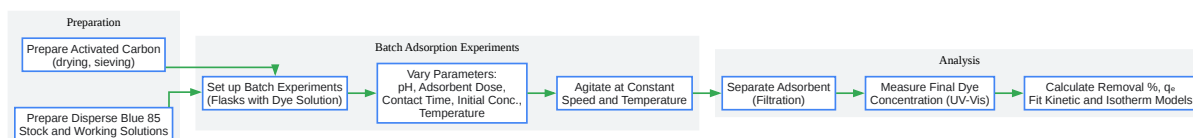
Kinetic Model	Parameters	Value	R ²
Pseudo-First-Order	q _e (mg/g)	21.5	0.975
k ₁ (1/min)	0.025		
Pseudo-Second-Order	q _e (mg/g)	23.8	0.998
k ₂ (g/mg·min)	0.002		
(Conditions: Initial Concentration = 50 mg/L, Adsorbent Dose = 2 g/L, pH = 6, Temperature = 25 °C)			

Table 4: Isotherm Model Parameters at Different Temperatures

Temperature (°C)	Isotherm Model	Parameters	Value	R ²
25	Langmuir	q _m (mg/g)	45.2	0.995
K _L (L/mg)	0.15			
Freundlich	K _F (mg/g) (L/mg) ^{1/n}	8.7	0.981	
n	2.5			
35	Langmuir	q _m (mg/g)	52.8	0.997
K _L (L/mg)	0.19			
Freundlich	K _F (mg/g) (L/mg) ^{1/n}	10.2	0.985	
n	2.7			
45	Langmuir	q _m (mg/g)	61.5	0.996
K _L (L/mg)	0.24			
Freundlich	K _F (mg/g) (L/mg) ^{1/n}	12.1	0.988	
n	2.9			
(Conditions: Adsorbent Dose = 2 g/L, pH = 6, Contact Time = 24 h)				

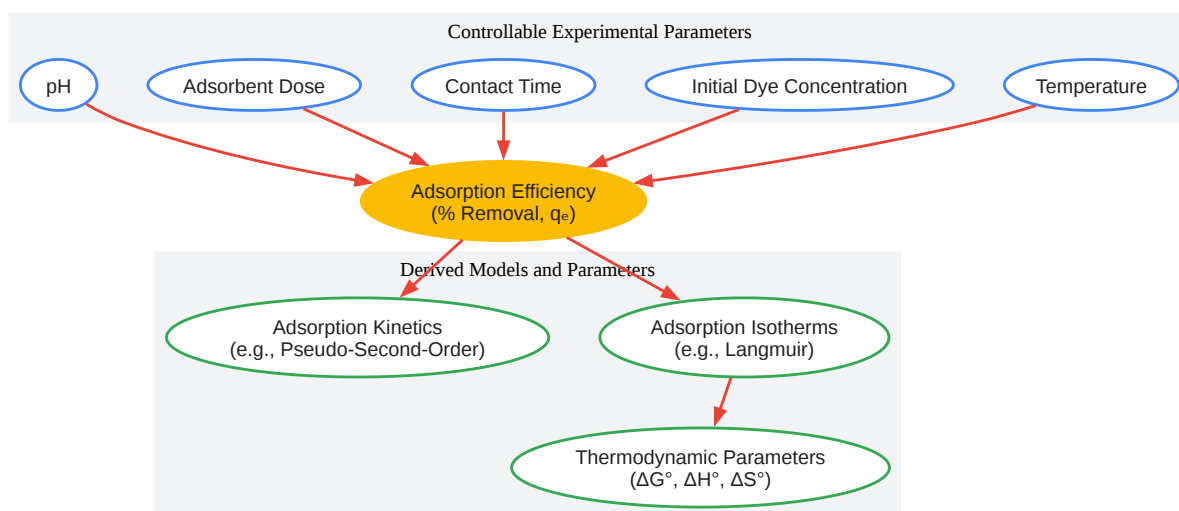
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationships between key parameters in the adsorption studies.



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Caption: Experimental workflow for batch adsorption studies.



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Caption: Key parameters influencing adsorption efficiency.

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